

Essential Safety and Handling Guide for INCB054828 (Pemigatinib)

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Compound of Interest

Compound Name: INCB054828

Cat. No.: B1191782

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **INCB054828**, a potent and selective inhibitor of fibroblast growth factor receptors (FGFRs). Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE)

Consistent use of appropriate personal protective equipment is the first line of defense against accidental exposure. The following table summarizes the recommended PPE for various handling scenarios.

Task	Required Personal Protective Equipment
Handling Intact Oral or Ready-to-Use Dosage Forms	Single pair of chemotherapy gloves.[1]
Compounding, Weighing, and Preparing Solutions	Double chemotherapy gloves, disposable gown, safety goggles with side-shields, and a suitable respirator.[1][2]
Administering Injections (IM/SC/IV)	Double chemotherapy gloves, disposable gown, and a face shield or mask combo.[1]
Cleaning and Decontamination	Full personal protective equipment, including double gloves, a gown, and eye protection.[2][3]
Handling Patient Excreta (within 48-72 hours of administration)	Gloves.[4]

Emergency First Aid Procedures

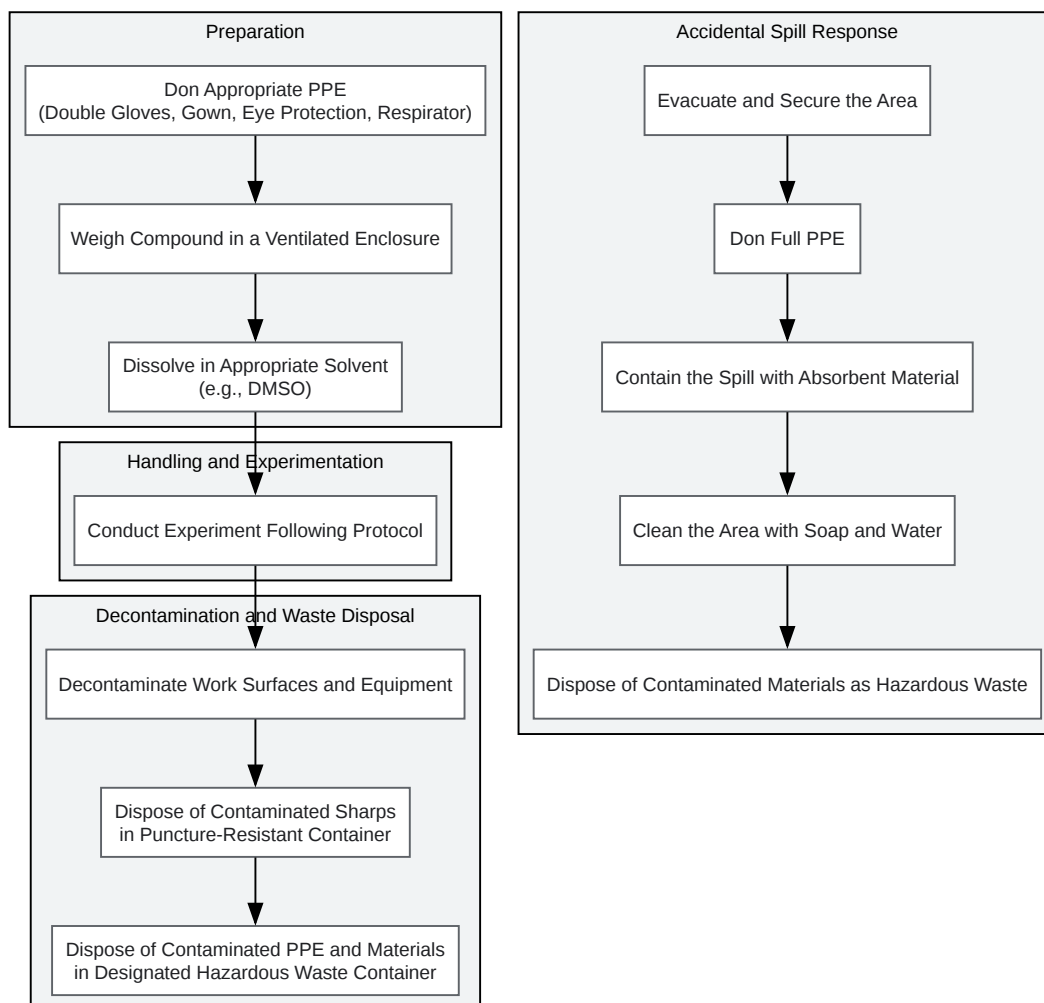
Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. Seek medical attention.[3]
Skin Contact	Thoroughly rinse the affected skin with large amounts of water. Remove contaminated clothing and shoes. A physician should be consulted.[3]
Eye Contact	Immediately flush the eyes with large amounts of water, removing any contact lenses. Ensure adequate flushing by separating the eyelids with fingers. Promptly seek medical attention.[2][3]
Ingestion	If the person is conscious, wash out their mouth with water. Do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Get immediate medical attention.[3]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to mitigate risks. The following workflow outlines the key steps for the safe management of **INCB054828** in a laboratory setting.

Workflow for Safe Handling and Disposal of INCB054828



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Safe Handling and Disposal Workflow for INCB054828

Accidental Release Measures: In the event of a spill, ensure adequate ventilation and evacuate personnel to safe areas.[2][3] Use full personal protective equipment.[2][3] Prevent the substance from entering drains or water courses.[2][3] Absorb the spill with a liquid-binding material and decontaminate surfaces.[2]

Fire Fighting: For fires involving **INCB054828**, use a water spray, dry chemical, foam, or carbon dioxide fire extinguisher.[2][3] Firefighters should wear self-contained breathing apparatus and protective clothing.[2][3]

Handling and Storage: While specific storage temperatures are not detailed in the safety data sheets, it is prudent to store the compound in a cool, dry, and well-ventilated area away from incompatible materials.

Disposal: All waste materials contaminated with **INCB054828**, including disposable PPE, should be collected in designated, sealed containers for hazardous waste and disposed of according to institutional and local regulations for cytotoxic agents.

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